

# Physical properties of (1-Methylcyclohexyl)benzene boiling point and density

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## Compound of Interest

Compound Name: (1-Methylcyclohexyl)benzene

Cat. No.: B8609603

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An In-depth Technical Guide to the Physical Properties of **(1-Methylcyclohexyl)benzene**: Boiling Point and Density

## Introduction

**(1-Methylcyclohexyl)benzene**, with the chemical formula  $C_{13}H_{18}$ , is an aromatic hydrocarbon characterized by a benzene ring attached to a cyclohexyl group at the 1-position, which is also substituted with a methyl group.<sup>[1][2][3][4]</sup> Understanding the fundamental physical properties of such compounds is paramount for researchers and drug development professionals. These properties, primarily boiling point and density, are critical for a multitude of applications, including the design of synthesis and purification protocols, ensuring substance purity, and developing formulations.

This guide provides a detailed examination of the boiling point and density of **(1-Methylcyclohexyl)benzene**. It outlines the theoretical principles governing these properties and presents robust, field-proven experimental protocols for their accurate determination, ensuring scientific integrity and reproducibility.

## Physicochemical Data of (1-Methylcyclohexyl)benzene

A summary of key quantitative data for **(1-Methylcyclohexyl)benzene** is presented below. These values serve as a crucial reference for experimental design and substance identification.

Property	Value	Source
CAS Number	828-45-5	[1]
Molecular Formula	C <sub>13</sub> H <sub>18</sub>	[1][2][3]
Molecular Weight	174.28 g/mol	[1][2]
Boiling Point	248.6°C at 760 mmHg	[1]
Density	0.921 g/cm <sup>3</sup>	[1]
Flash Point	97°C	[1]
Refractive Index	1.511	[1]

## Part 1: Boiling Point Determination

### Theoretical Framework

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5][6] At this temperature, the liquid undergoes a phase transition to a gas. This property is a direct indicator of the strength of intermolecular forces within the liquid; stronger forces necessitate more energy (a higher temperature) to overcome them.[5] For non-polar hydrocarbons like **(1-Methylcyclohexyl)benzene**, the primary intermolecular interactions are London dispersion forces, which generally increase with molecular weight and surface area.[5]

Accurate boiling point determination is not only crucial for identifying a compound but also for assessing its purity. Impurities will typically cause the boiling point to elevate and occur over a range rather than at a sharp, constant temperature.[7]

### Experimental Protocol: Capillary Method

The capillary method is a common and reliable technique for determining the boiling point of small quantities of a liquid. The procedure relies on observing the temperature at which a rapid

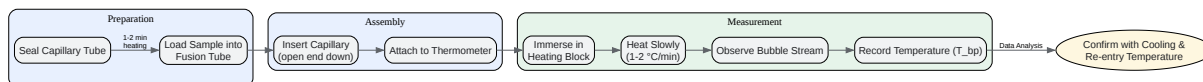
and continuous stream of bubbles emerges from an inverted capillary tube submerged in the heated liquid.[5]

Methodology:

- Preparation: Seal one end of a glass capillary tube by heating it in a flame and rotating it until the end is closed.[5][8]
- Sample Loading: Transfer a small amount (a few milliliters) of **(1-Methylcyclohexyl)benzene** into a small test tube or fusion tube.[5][7]
- Assembly: Place the sealed capillary tube into the fusion tube with the open end submerged in the liquid and the sealed end pointing upwards.[8]
- Heating Setup: Attach the fusion tube to a thermometer, ensuring the sample is level with the thermometer bulb. Immerse this assembly in a heating bath (e.g., a Thiele tube with mineral oil or an aluminum heating block).[5][8]
- Heating and Observation: Heat the apparatus slowly and gently.[5] As the temperature rises, air trapped in the capillary tube will expand and slowly exit.
- Boiling Point Identification: The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[5] This indicates that the vapor pressure of the liquid has overcome the external pressure.
- Confirmation: It is good practice to note the temperature, then allow the apparatus to cool slightly. The boiling point is confirmed as the temperature at which the liquid re-enters the capillary tube.

Causality and Trustworthiness: This protocol is self-validating. The observation of a continuous bubble stream provides a clear, non-subjective endpoint. The rate of heating is critical; slow heating ensures thermal equilibrium between the sample, thermometer, and heating medium, preventing overshooting and ensuring an accurate reading. The use of a heating block or Thiele tube provides uniform heat distribution.[5]

## Workflow Visualization



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Caption: Experimental workflow for boiling point determination using the capillary method.

## Part 2: Density Determination

### Theoretical Framework

Density ( $\rho$ ) is an intrinsic physical property of a substance, defined as its mass ( $m$ ) per unit volume ( $V$ ).<sup>[9]</sup> For liquids, density is influenced by temperature; an increase in temperature generally causes the volume to expand, thus decreasing the density.<sup>[9][10]</sup> Therefore, it is crucial to record the temperature at which density is measured.

Density is a fundamental parameter used in quality control, chemical engineering calculations, and for converting between mass and volume measurements. The determination of density requires precise measurements of both mass and volume.<sup>[10]</sup>

### Experimental Protocol: Pycnometer or Volumetric Flask Method

For high accuracy, a pycnometer or a calibrated volumetric flask is superior to a graduated cylinder. This protocol ensures a highly precise volume measurement, leading to a more accurate density value.

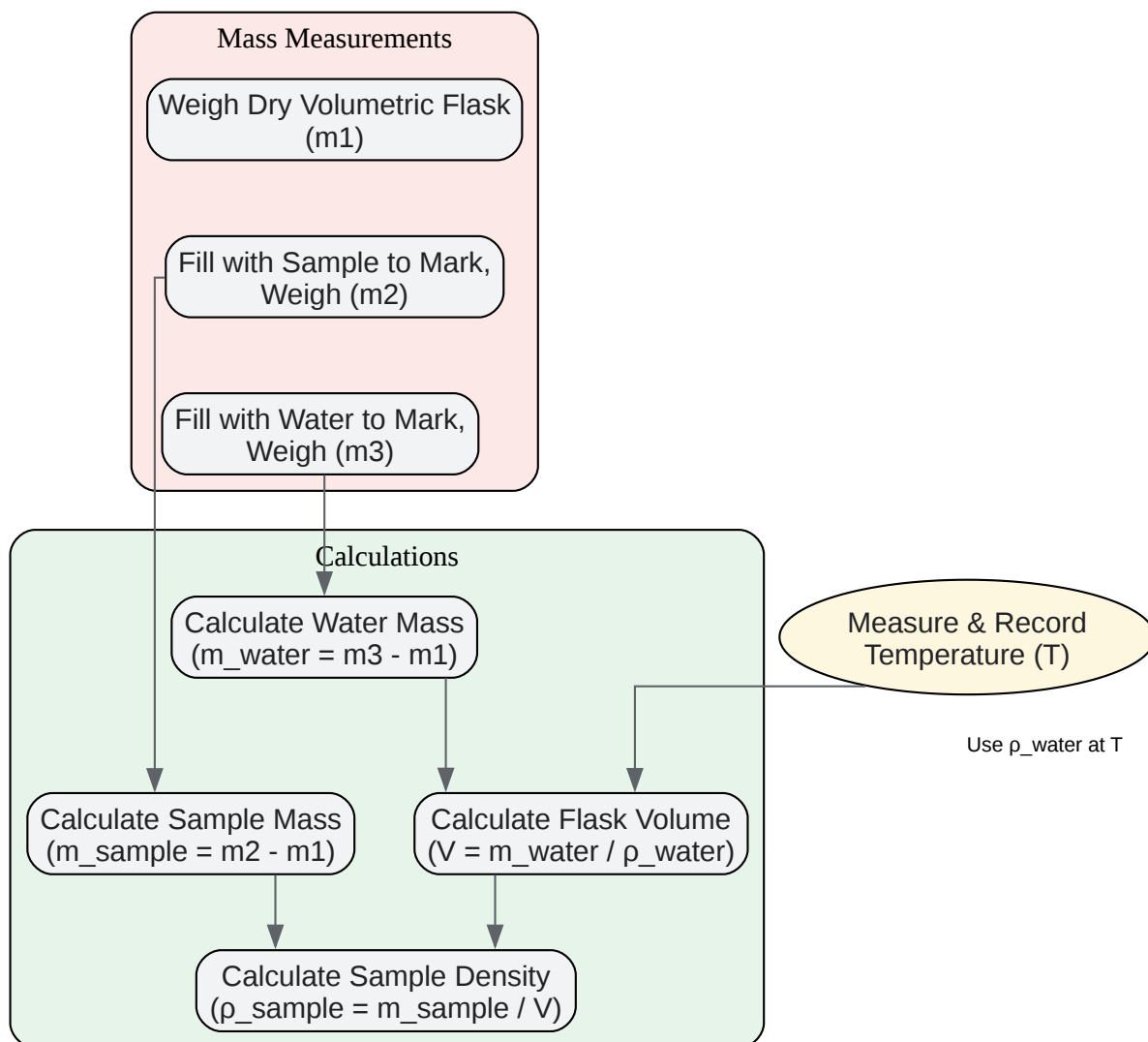
Methodology:

- Preparation: Thoroughly clean and dry a volumetric flask (e.g., 10 mL or 25 mL) and its stopper.

- Mass of Empty Flask: Accurately weigh the empty, dry volumetric flask with its stopper on an analytical balance. Record this mass as  $m_1$ .<sup>[9]</sup>
- Mass of Flask with Sample: Carefully fill the flask with **(1-Methylcyclohexyl)benzene** up to the calibration mark. Use a pipette for the final additions to ensure the meniscus is precisely on the mark. Weigh the filled flask with its stopper, and record this mass as  $m_2$ .
- Temperature Measurement: Measure and record the temperature of the **(1-Methylcyclohexyl)benzene** sample.<sup>[10]</sup>
- Mass of Flask with Reference Liquid: Empty and clean the flask. Fill it to the mark with a reference liquid of known density at the measured temperature (e.g., deionized water). Weigh the flask and reference liquid, recording the mass as  $m_3$ .
- Calculation:
  - Mass of the sample ( $m_{\text{sample}}$ ):  $m_{\text{sample}} = m_2 - m_1$
  - Mass of the reference liquid ( $m_{\text{ref}}$ ):  $m_{\text{ref}} = m_3 - m_1$
  - Volume of the flask ( $V$ ):  $V = m_{\text{ref}} / \rho_{\text{ref}}$  (where  $\rho_{\text{ref}}$  is the known density of the reference liquid at the measured temperature).
  - Density of the sample ( $\rho_{\text{sample}}$ ):  $\rho_{\text{sample}} = m_{\text{sample}} / V$

Causality and Trustworthiness: This protocol establishes a self-validating system by calibrating the exact volume of the flask using a reference standard (water) under the same temperature conditions. This minimizes errors associated with the manufacturing tolerances of glassware. Using an analytical balance ensures high precision in mass measurements.<sup>[10][11]</sup> Repeating the measurement multiple times and averaging the results further enhances the reliability and provides a measure of experimental uncertainty.<sup>[11]</sup>

## Workflow Visualization



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